Application Notes and Protocols for TFGF-18 in Rodent Studies

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Compound of Interest

Compound Name:	*TFGF-18*
Cat. No.:	*B15612009*

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These application notes provide a comprehensive overview of the use of Fibroblast Growth Factor 18 (FGF-18), also known as Sprifermin, in rodent studies, with a focus on dosage, administration, and relevant biological pathways. The information is intended to guide researchers in designing and executing preclinical studies involving this promising therapeutic agent for cartilage repair.

Data Presentation: **TFGF-18** Dosage in Rodent Studies

The following table summarizes quantitative data on **TFGF-18** dosage and administration from various rodent studies, primarily in the context of osteoarthritis models.

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Species	Model	Administration Route	Dosage	Vehicle	Frequency	Reference
Rat	Meniscal Tear	Intra-articular	0.1, 1.0, or 5.0 µg	0.5% Hyaluronan	Twice per week for 3 weeks	[1]
Rat	Meniscal Tear	Intra-articular	0.3, 1, 3, or 10 µg	Saline (75 µl)	Single injection or once weekly for 3 weeks	[2]
Rat	Osteoarthritis (DMM)	Intra-articular	3 dose levels of AAV2-FGF18	PBS	Single injection	[3]
Mouse	Temporomandibular Joint Osteoarthritis	Intra-articular	5 µ g/week	Saline	Once weekly for 3 weeks	
Mouse	Diabetic (ob/ob)	Intracerebroventricular	3 µg	0.9% Normal Saline	Single injection	[4]

Signaling Pathways

FGF-18 primarily exerts its effects by binding to and activating Fibroblast Growth Factor Receptors (FGFRs), with a high affinity for FGFR3.[5][6] This interaction triggers a cascade of downstream signaling events crucial for chondrogenesis and cartilage matrix production.[7] The key signaling pathways activated by FGF-18 include the RAS/MAPK and PI3K/AKT pathways.[5][8][9]

Activation of these pathways ultimately leads to the modulation of gene expression, promoting chondrocyte proliferation and the synthesis of extracellular matrix components like collagen

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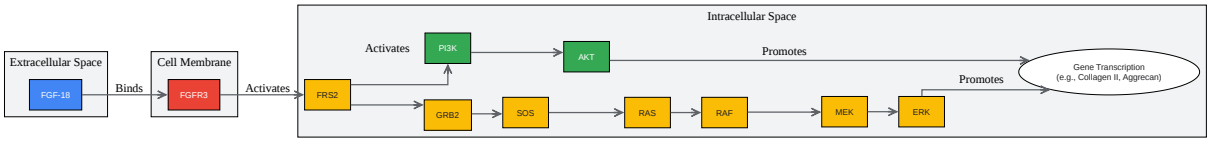
type II and aggrecan, while inhibiting the expression of matrix-degrading enzymes such as MMP-13.[6]



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Caption: FGF-18 Signaling Pathway.

Experimental Protocols

Protocol 1: Intra-articular Injection of TFGF-18 in a Rat Model of Osteoarthritis

This protocol is based on methodologies used in studies investigating the therapeutic effects of FGF-18 on cartilage repair in a surgically induced osteoarthritis model in rats.[1][10]

Materials:

- Recombinant Human FGF-18 (rhFGF-18)
- Vehicle: 0.5% Hyaluronan or sterile saline
- Anesthetic (e.g., isoflurane)
- Insulin syringe with a 30-gauge needle
- Animal clippers

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- Antiseptic solution (e.g., 70% ethanol)

Procedure:

- Animal Model: Induce osteoarthritis in the knee joint of rats (e.g., via meniscal tear or destabilization of the medial meniscus). Allow for a post-surgical period of approximately 3 weeks for OA to develop.
- Preparation of FGF-18 Solution:
  - Reconstitute lyophilized rhFGF-18 in the chosen vehicle (0.5% hyaluronan or saline) to the desired final concentrations (e.g., 0.1, 1.0, 5.0 µg per injection volume).
  - Keep the solution on ice until use.
- Animal Preparation:
  - Anesthetize the rat using an appropriate anesthetic.
  - Shave the fur around the knee joint of the affected limb.
  - Cleanse the injection site with an antiseptic solution.
- Intra-articular Injection:
  - Flex the knee joint to a 90-degree angle to open the joint space.
  - Insert a 30-gauge needle into the intra-articular space, typically through the patellar ligament. An injection volume of approximately 30-75 µl is common for rats.[2][11]
  - Slowly inject the FGF-18 solution or vehicle control.
  - Withdraw the needle and apply gentle pressure to the injection site.
- Post-injection Monitoring:
  - Monitor the animal for any signs of distress or adverse reactions.
  - Administer FGF-18 according to the planned frequency (e.g., twice weekly for 3 weeks).[1]

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- Endpoint Analysis:
  - At the end of the study period, euthanize the animals and harvest the knee joints for histological analysis (e.g., Safranin O and Fast Green staining) to assess cartilage thickness, proteoglycan content, and overall joint morphology.

Protocol 2: Intra-articular Injection of TFGF-18 in a Mouse Model of Knee Osteoarthritis

This protocol outlines a general procedure for intra-articular injections in mice, a common method for evaluating local therapeutic effects.

Materials:

- Recombinant Mouse or Human FGF-18
- Vehicle: Sterile saline
- Anesthetic (e.g., isoflurane)
- Hamilton syringe with a 30-gauge needle
- Animal clippers
- Antiseptic solution (e.g., 70% ethanol)

Procedure:

- Animal Model: Utilize a suitable mouse model of knee osteoarthritis (e.g., destabilization of the medial meniscus - DMM).
- Preparation of FGF-18 Solution:
  - Prepare the FGF-18 solution in sterile saline to the desired concentration.
- Animal Preparation:
  - Anesthetize the mouse.

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- Shave the fur around the knee joint.
- Disinfect the injection site.

- Intra-articular Injection:
  - Position the mouse and flex the knee.
  - Carefully insert a 30-gauge needle into the joint space, medial to the patellar ligament.[12] The typical injection volume for a mouse knee is around 10 µl.[13][14]
  - Administer the solution slowly.

- Post-injection Care:
  - Monitor the mouse during recovery from anesthesia.

- Follow-up:
  - Repeat injections as required by the study design.
  - Perform endpoint analysis as described for the rat protocol.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for a rodent study investigating the efficacy of **TFGF-18**.

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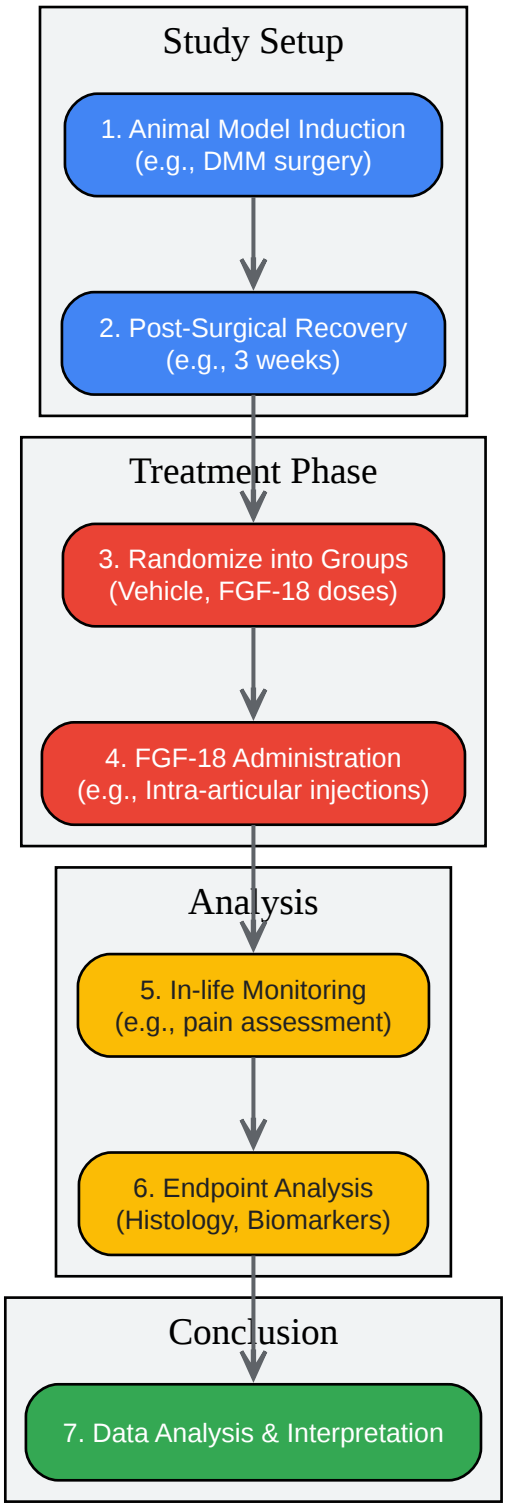

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Caption: Rodent Study Experimental Workflow.

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